

Edetol: A Technical Overview of N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine

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Compound of Interest

Compound Name: *Edetol*

Cat. No.: *B1671103*

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An In-depth Guide for Researchers and Drug Development Professionals

Edetol, known chemically as N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine, is a polyfunctional amine derivative.^[1] It is also recognized by other names such as Quadrol and Tetrahydroxypropyl ethylenediamine.^{[2][3][4]} This document provides a comprehensive technical overview of **Edetol**, focusing on its synthesis, properties, and applications relevant to the scientific and drug development communities.

Physicochemical Properties

Edetol is a colorless to pale yellow viscous liquid that is miscible with water and organic solvents like ethanol and methanol.^[1] Its key properties are summarized in the table below.

Property	Value	Reference
CAS Number	102-60-3	^{[1][2]}
Molecular Formula	C ₁₄ H ₃₂ N ₂ O ₄	^{[1][2]}
Molecular Weight	292.41 g/mol	^{[1][2]}
Boiling Point	190 °C @ 1.0 mmHg	^[1]
Density	1.013 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.4812	

Synthesis of Edetol

The synthesis of **Edetol** can be achieved through the reaction of ethylenediamine with 2-propanol in the presence of a catalyst.^[1] While specific industrial synthesis protocols are proprietary, a general laboratory-scale synthesis can be described.

Experimental Protocol: Synthesis of **Edetol**

Objective: To synthesize N,N,N',N'-Tetrakis(2-hydroxypropyl)ethylenediamine (**Edetol**) from ethylenediamine and propylene oxide.

Materials:

- Ethylenediamine
- Propylene oxide
- Methanol (as solvent)
- Water
- Catalyst (e.g., a basic catalyst)
- Round-bottom flask
- Reflux condenser
- Stirring apparatus
- Heating mantle
- Distillation apparatus for purification

Procedure:

- In a round-bottom flask, dissolve ethylenediamine in methanol.
- Slowly add propylene oxide to the solution while stirring continuously. The reaction is exothermic, and the temperature should be controlled.

- Add the catalyst to the reaction mixture.
- Heat the mixture to reflux and maintain for several hours to ensure the completion of the reaction.
- After the reaction is complete, cool the mixture to room temperature.
- The crude product can be purified by vacuum distillation to remove the solvent and any unreacted starting materials.
- Characterize the final product using techniques such as NMR and IR spectroscopy to confirm its structure and purity.

Applications in Research and Development

Edetol's unique structure, with four hydroxyl groups and two tertiary amino groups, makes it a versatile molecule with a range of applications.[\[5\]](#)

1. Chelating Agent: The hydroxyl groups in **Edetol** allow it to chelate metal ions, which can influence various enzymatic activities and cellular processes.[\[1\]](#) This property is utilized in cosmetics and other formulations to sequester metal ions.[\[6\]](#)
2. Cross-linking Agent: **Edetol** serves as a cross-linking agent in the synthesis of polymers, particularly polyurethanes.[\[1\]](#) It is used to create biocompatible hydrogels that can mimic the extracellular matrix, providing a supportive environment for cell growth, including neural cells.[\[7\]](#)
3. Biomedical Applications: **Edetol** is a monomer used in the synthesis of shape memory polyurethane (SMPU) foams for various biomedical applications.[\[5\]](#)[\[7\]](#) These applications include:
 - Actuators for treating ischemic stroke.[\[7\]](#)
 - Thrombus removal devices activated by laser light.[\[7\]](#)
 - Self-deployable neuronal electrodes.[\[7\]](#)
 - Vascular stents and sutures in microsurgery.[\[7\]](#)

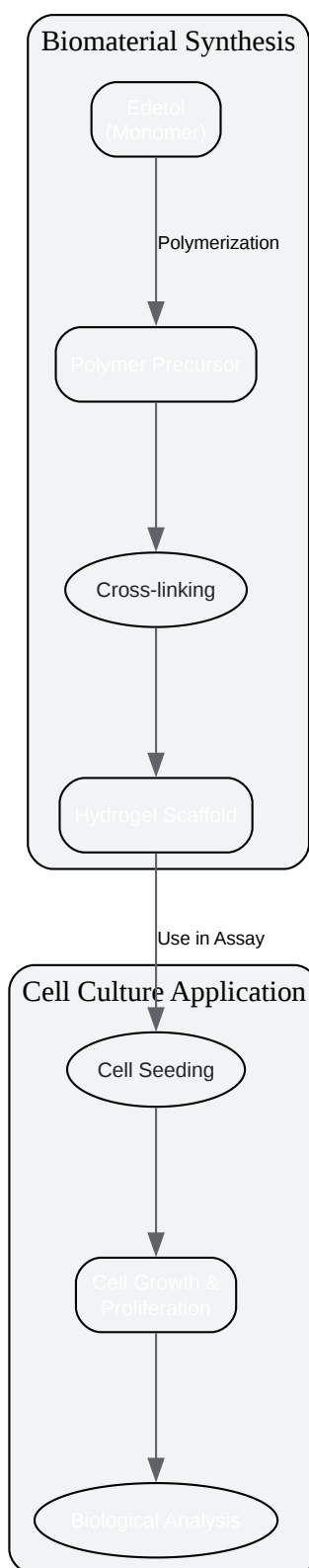
4. Other Industrial Uses: **Edetol** also finds application as a catalyst in the production of urethane foams, a curing agent for epoxy resins, a viscosity modifier, and in the manufacture of surfactants and plasticizers.^{[1][3][5]}

Biological Activity and Signaling Pathways

While **Edetol** itself is not a drug with a specific signaling pathway, its role as a building block for biomaterials and its chelating properties have biological implications.

Chelation and Its Biological Impact: The ability of **Edetol** to bind metal ions can indirectly affect biological pathways where these ions act as cofactors for enzymes. This can modulate cellular processes that are dependent on metal ion concentrations.

Below is a conceptual workflow illustrating the application of **Edetol** in creating biomaterials for cell studies.



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Workflow for **Edetol**-based hydrogel synthesis and application.

As depicted, **Edetol** is a key component in the synthesis of hydrogel scaffolds, which are then used in cell culture experiments to study cell growth and other biological phenomena.

Conclusion

Edetol is a versatile chemical compound with significant applications in material science and biomedical engineering. Its properties as a chelating and cross-linking agent enable its use in a variety of industrial and research settings. For drug development professionals, **Edetol**'s primary relevance lies in its role as a monomer for creating advanced biomaterials for drug delivery systems and tissue engineering scaffolds.

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